

# 2,4-dichloro-6-methylpyrimidine molecular structure and formula

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-methylpyrimidine

Cat. No.: B020014

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An In-depth Technical Guide to **2,4-Dichloro-6-methylpyrimidine**

## Introduction

**2,4-Dichloro-6-methylpyrimidine** is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of a wide range of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its pyrimidine core, a fundamental component of nucleic acids, makes it a valuable scaffold in medicinal chemistry.<sup>[3]</sup> The reactivity of the two chlorine atoms allows for versatile chemical modifications, particularly through nucleophilic substitution reactions, enabling the development of complex molecules with diverse biological activities.<sup>[1]</sup> This guide provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

## Molecular Structure and Formula

**2,4-Dichloro-6-methylpyrimidine** is characterized by a six-membered pyrimidine ring substituted with two chlorine atoms at positions 2 and 4, and a methyl group at position 6.

Caption: Molecular structure of **2,4-dichloro-6-methylpyrimidine**.

The key identifiers for this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> <a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	2,4-dichloro-6-methylpyrimidine <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	5424-21-5 <a href="#">[1]</a> <a href="#">[4]</a>
SMILES	Cc1cc(Cl)nc(Cl)n1
InChI Key	BTLKROSJMNFSQZ-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[4]</a>

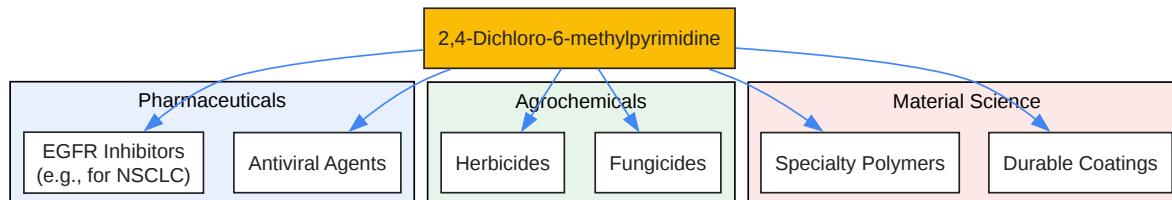
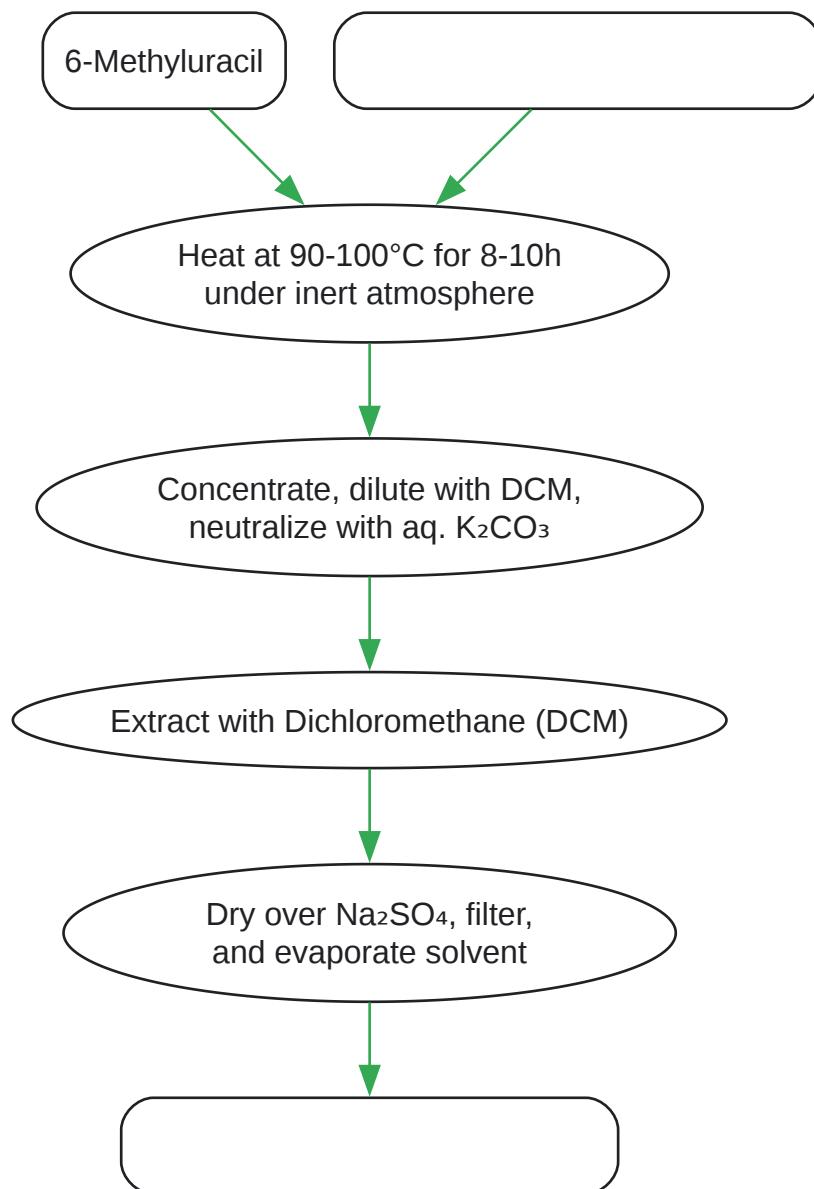
## Physicochemical Properties

**2,4-Dichloro-6-methylpyrimidine** is typically a solid at room temperature, appearing as a white to pale yellow or green crystalline powder.[\[1\]](#) It is soluble in various organic solvents such as chloroform, ether, ethyl acetate, and toluene, but has limited solubility in water.[\[1\]](#)[\[6\]](#)

Property	Value
Molecular Weight	163.00 g/mol
Melting Point	44-49 °C <a href="#">[7]</a>
Boiling Point	219 °C (lit.)
Appearance	White to Orange to Green powder to crystal
Solubility	Soluble in chloroform, ether, ethyl acetate, toluene; Insoluble in water <a href="#">[6]</a>

## Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **2,4-dichloro-6-methylpyrimidine** involves the chlorination of 6-methyluracil (also known as 6-methylpyrimidine-2,4-diol) using a chlorinating agent such as phosphoryl chloride (POCl<sub>3</sub>).[\[8\]](#)



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